

Diisopropyl Adipate: A Technical Guide to Its Physicochemical Properties for Research Applications

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Compound of Interest

Compound Name: Diisopropyl Adipate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisopropyl Adipate (DIPA), the diester of adipic acid and isopropyl alcohol, is a versatile compound with significant applications in the pharmaceutical, cosmetic, and industrial sectors. [1][2] Its unique combination of properties, including low viscosity, excellent solubility for lipophilic substances, and a non-greasy feel, makes it a valuable excipient in topical drug formulations and dermatological products. [1][3] This technical guide provides an in-depth overview of the core physicochemical properties of **Diisopropyl Adipate**, detailed experimental protocols for their determination, and a summary of its applications in research, particularly in drug development.

Core Physicochemical Properties

The functional characteristics of **Diisopropyl Adipate** in various applications are dictated by its distinct physicochemical properties. A comprehensive summary of these properties is presented below.

Identification and General Properties

Property	Value	Reference(s)
Chemical Name	Diisopropyl Adipate	[4]
IUPAC Name	dipropyl 2-yl hexanedioate	[4]
Synonyms	Isopropyl adipate, Adipic acid diisopropyl ester, Ceraphyl 230, Crodamol DA	[4]
CAS Number	6938-94-9	[4]
Molecular Formula	C ₁₂ H ₂₂ O ₄	[4][5]
Molecular Weight	230.30 g/mol	[4][5]
Physical State	Clear, colorless liquid	[1][4][6]
Odor	Mild, characteristic, estery, fatty, sour	[3][7]

Quantitative Physicochemical Data

The following table summarizes the key quantitative physicochemical parameters of **Diisopropyl Adipate**, crucial for formulation development and research applications.

Property	Value	Temperature (°C)	Pressure	Reference(s)
Density / Specific Gravity	0.963 - 0.970 g/cm ³	20	[1][3][4][8]	
Melting Point	-1 °C to -3 °C	1013 hPa	[4][6][9][10]	
Boiling Point	251 - 253 °C	760 mmHg	[3][4][6]	
120 °C	6.5 mmHg	[10]		
Vapor Pressure	0.019 mmHg / 0.26 - 5.946 Pa	20 - 25	[1][3][7]	
Water Solubility	55.61 - 500 mg/L (Practically insoluble)	25 - 26	[3][4][7]	
Solubility in Organic Solvents	Soluble in alcohol and common organic solvents	20	[1][3][7][11]	
Dynamic Viscosity	4.00 cP (Low viscosity)	25	[6][12]	
Refractive Index	1.422 - 1.427	20	[1][3][4]	
Flash Point	109.44 - 124 °C (TCC)	1013 hPa	[1][3][7][10]	
LogP (n-octanol/water)	2.676 - 3.389	25	[3][7][12]	

Applications in Research and Drug Development

Diisopropyl Adipate's unique properties make it a valuable excipient in various research and development applications, particularly in the formulation of topical and transdermal drug delivery systems.

- **Emollient and Skin-Conditioning Agent:** DIPA is widely used for its emollient properties, providing a smooth, non-greasy feel to skincare and pharmaceutical preparations.[2][6] It helps to soften and soothe the skin by forming a protective layer that reduces water loss.[2]
- **Solvent and Solubilizer:** It serves as an excellent solvent for lipophilic active pharmaceutical ingredients (APIs), sunscreens, and other cosmetic ingredients.[3] This property is crucial for incorporating poorly water-soluble drugs into topical formulations.
- **Penetration Enhancer:** **Diisopropyl Adipate** can act as a penetration enhancer, facilitating the absorption of active ingredients through the skin.[1][3] Its mechanism is thought to involve the disruption of the stratum corneum's lipid barrier.
- **Plasticizer:** In applications like nail varnishes and hair sprays, DIPA functions as a plasticizer, improving the flexibility and durability of the film.[3]
- **Vehicle in Topical Formulations:** Due to its non-occlusive and spreading properties, it is an ideal vehicle for creams, lotions, and ointments, aiding in the uniform application and delivery of the API.[1][2][3]

Experimental Protocols

The following sections provide detailed methodologies for determining the key physicochemical properties of **Diisopropyl Adipate**. These are generalized protocols based on standard methods and should be adapted as per specific laboratory conditions and equipment.

Determination of Solubility

Objective: To determine the solubility of **Diisopropyl Adipate** in water and various organic solvents.

Principle: A known amount of the solute (**Diisopropyl Adipate**) is added incrementally to a fixed volume of the solvent until saturation is reached.

Methodology:

- **Preparation:** Place a precise volume (e.g., 1 mL) of the chosen solvent (e.g., water, ethanol, acetone) into a clear glass test tube or vial at a controlled temperature (e.g., 25 °C).

- Titration: Add small, measured increments of **Diisopropyl Adipate** to the solvent.
- Mixing: After each addition, vigorously shake or vortex the mixture for a set period (e.g., 1-2 minutes) to ensure thorough mixing.[\[10\]](#)
- Observation: Observe the solution for any undissolved solute. The point at which a slight turbidity or the presence of undissolved droplets persists after mixing is considered the saturation point.
- Quantification: The total amount of **Diisopropyl Adipate** added to reach the saturation point is recorded. Solubility is expressed in mg/L or g/100mL. For qualitative assessment, if the substance dissolves completely in a given ratio (e.g., 1 part solute to 10 parts solvent), it is deemed soluble.

Measurement of Dynamic Viscosity

Objective: To measure the dynamic viscosity of **Diisopropyl Adipate**.

Principle: A rotational viscometer measures the torque required to rotate a spindle immersed in the fluid at a constant speed. This torque is proportional to the fluid's viscosity.

Methodology (based on ASTM D2196):[\[7\]](#)

- Apparatus: Use a rotational viscometer (e.g., Brookfield type) with appropriate spindles.
- Sample Preparation: Place a sufficient amount of **Diisopropyl Adipate** in the sample container, ensuring the liquid level is adequate to immerse the spindle to the marked depth.
- Temperature Control: Bring the sample to the desired temperature (e.g., 25 °C) using a water bath and allow it to equilibrate.
- Measurement:
 - Select a spindle and rotational speed that will give a torque reading between 10% and 90% of the instrument's full-scale range.
 - Immerse the rotating spindle into the liquid.

- Allow the reading to stabilize before recording the torque value.
- Calculation: The dynamic viscosity (in cP or mPa·s) is calculated from the torque reading using the calibration factor for the specific spindle and speed combination.^[13]

Determination of n-Octanol/Water Partition Coefficient (LogP)

Objective: To determine the LogP value of **Diisopropyl Adipate**, which indicates its lipophilicity.

Principle: The Shake Flask Method (OECD 107) involves dissolving the substance in a two-phase system of n-octanol and water and measuring its concentration in each phase after equilibrium is reached.^{[1][2]}

Methodology:

- Preparation of Phases: Pre-saturate n-octanol with water and water with n-octanol by shaking them together and allowing the layers to separate.
- Equilibration:
 - Add a known amount of **Diisopropyl Adipate** to a mixture of the pre-saturated n-octanol and water in a separatory funnel. The concentration should not exceed 0.01 mol/L in either phase.^[2]
 - Shake the funnel vigorously for a set period to allow for partitioning between the two phases.
 - Allow the layers to separate completely. Centrifugation may be required to break up any emulsions.^[2]
- Analysis:
 - Carefully separate the two layers.
 - Determine the concentration of **Diisopropyl Adipate** in each phase using a suitable analytical technique (e.g., Gas Chromatography, HPLC).

- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The LogP is the base-10 logarithm of this value.[\[1\]](#)

Alternatively, the HPLC method (OECD 117) can be used, where the retention time on a reverse-phase column is correlated to the LogP value.[\[14\]](#)

Measurement of Refractive Index

Objective: To measure the refractive index of **Diisopropyl Adipate**.

Principle: A refractometer measures the extent to which light is bent (refracted) when it moves from air into the sample. This is dependent on the composition and temperature of the substance.

Methodology (using a digital refractometer):[\[15\]](#)

- Calibration: Calibrate the instrument using a standard of known refractive index, typically distilled water.
- Sample Application: Place a few drops of **Diisopropyl Adipate** onto the clean, dry prism of the refractometer.
- Temperature Control: Ensure the sample is at the specified temperature (e.g., 20 °C) as the refractive index is temperature-dependent.
- Measurement: Initiate the measurement. The instrument will automatically detect the critical angle of total reflection and display the refractive index.

Determination of Flash Point

Objective: To determine the lowest temperature at which the vapors of **Diisopropyl Adipate** will ignite.

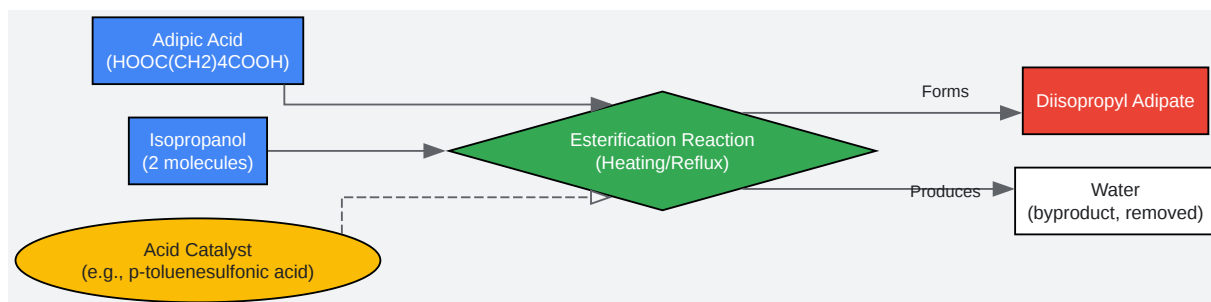
Principle: The Pensky-Martens Closed Cup method (ASTM D93) involves heating the liquid in a closed cup and introducing an ignition source at regular temperature intervals.[\[9\]](#)[\[16\]](#)

Methodology:

- Apparatus: Use a Pensky-Martens closed-cup tester.
- Sample Preparation: Fill the test cup with **Diisopropyl Adipate** to the marked level.
- Heating: Heat the sample at a slow, constant rate while continuously stirring.[9]
- Ignition Test: At specified temperature intervals, apply an ignition source (a small flame) through an opening in the cup's lid into the vapor space above the liquid.
- Observation: The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a distinct flash.[9]

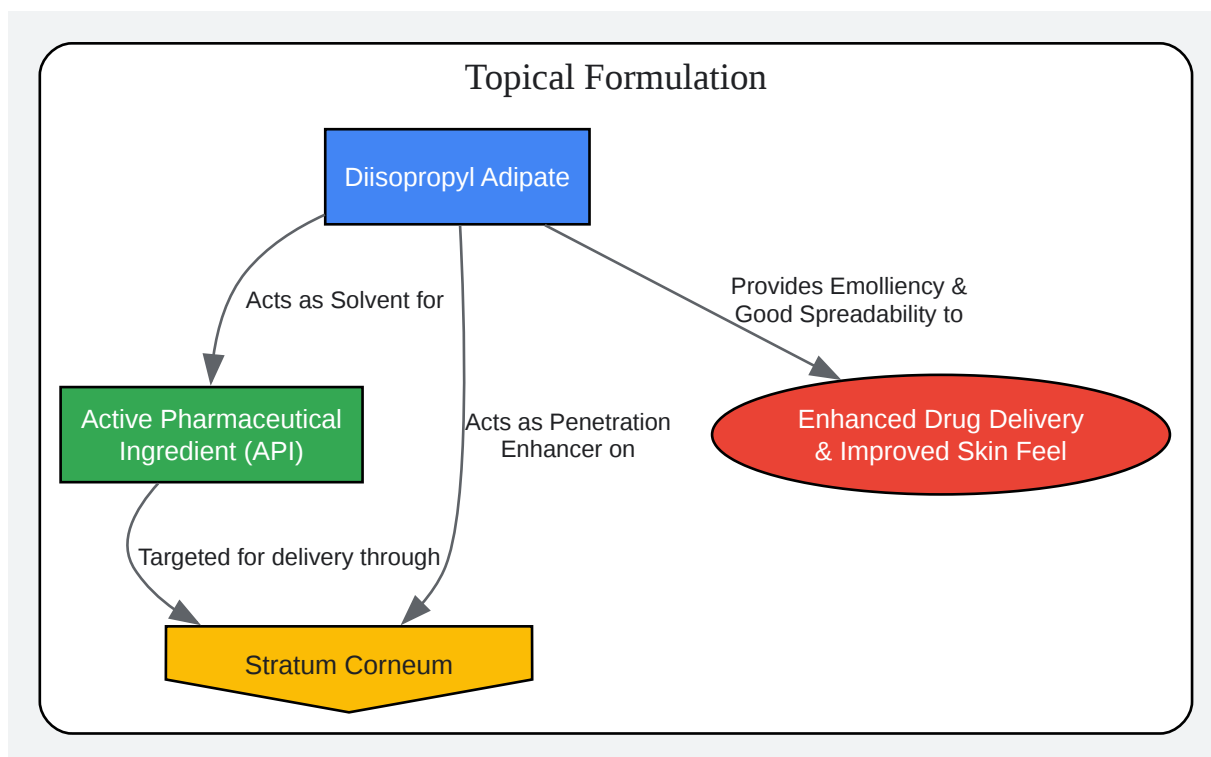
Visualization of Key Processes

The following diagrams illustrate the synthesis of **Diisopropyl Adipate**, its functional roles in a topical formulation, and a general workflow for evaluating its skin penetration enhancement properties.



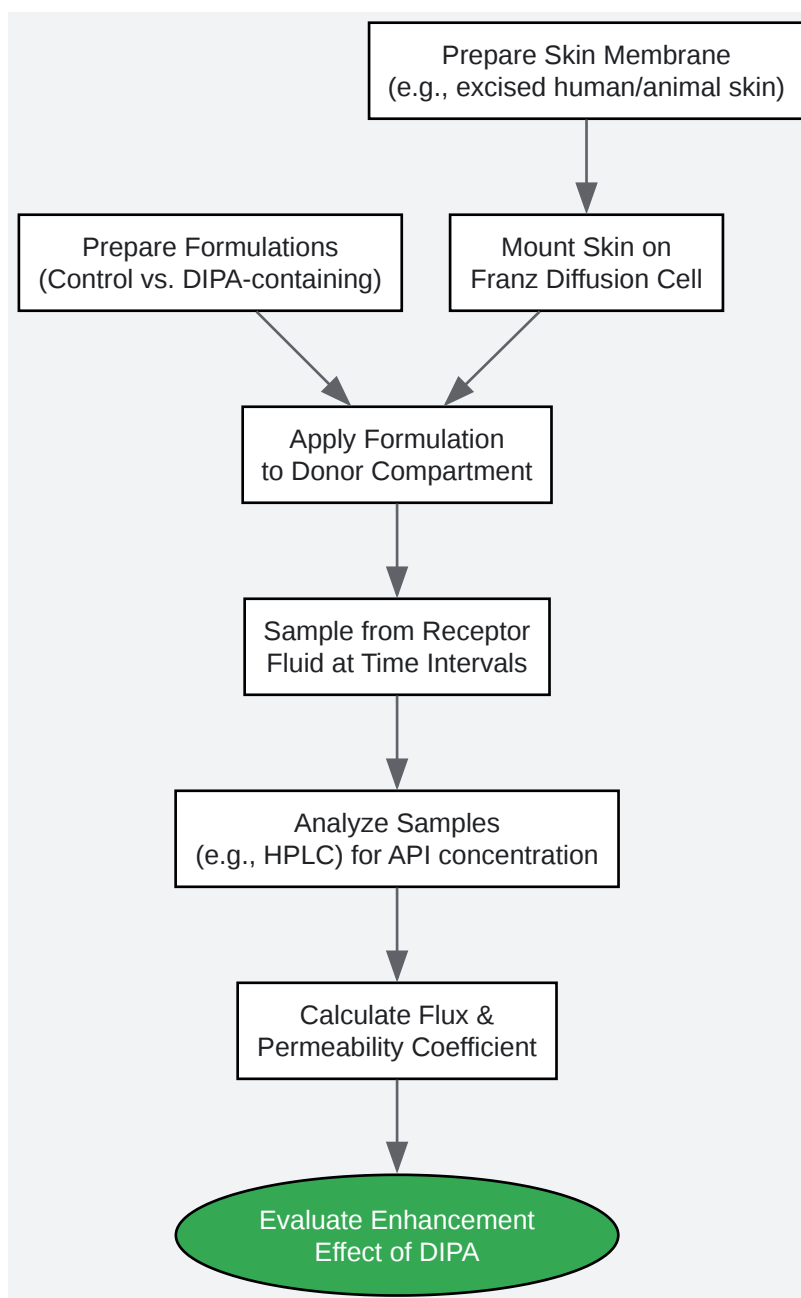
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*Synthesis of **Diisopropyl Adipate** via Esterification.*



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*Functional Roles of **Diisopropyl Adipate** in a Topical Formulation.*



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Experimental Workflow for In Vitro Skin Penetration Study.

Conclusion

Diisopropyl Adipate is a multifunctional excipient with a well-characterized physicochemical profile that makes it highly suitable for advanced research and development, particularly in the field of topical and transdermal drug delivery. Its properties as an emollient, solvent, and penetration enhancer offer formulators significant advantages in creating elegant, effective, and

patient-compliant products. The standardized protocols provided in this guide serve as a foundation for researchers to accurately assess its properties and effectively harness its potential in innovative pharmaceutical formulations.

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